Pomalidomide-C7-COOH: A Technical Overview for Researchers

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Compound of Interest

Compound Name:	*Pomalidomide-C7-COOH*
CAS No.:	*2225940-51-0*
Cat. No.:	*B2691331*

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For researchers, scientists, and drug development professionals, this technical guide provides an in-depth look at **Pomalidomide-C7-COOH**, a key building block in the development of targeted protein degraders. This document outlines its core molecular features, its role in cellular signaling, and relevant experimental methodologies.

Core Molecular Data

Pomalidomide-C7-COOH is a functionalized derivative of pomalidomide, an immunomodulatory agent. It incorporates a seven-carbon carboxylic acid linker, making it a valuable intermediate for the synthesis of Proteolysis Targeting Chimeras (PROTACs).

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Property	Value	Source(s)
Molecular Weight	415.44 g/mol	[1]
Chemical Formula	$C_{21}H_{25}N_3O_6$	[1]
Description	A synthesized E3 ligase cereblon ligand-linker conjugate.	[1]
Primary Application	Intermediate for the synthesis of PROTACs.	[1]

Mechanism of Action: Hijacking the Ubiquitin-Proteasome System

Pomalidomide and its derivatives exert their therapeutic effects by modulating the activity of the Cereblon (CRBN) E3 ubiquitin ligase complex.[2][3] As a derivative, **Pomalidomide-C7-COOH** functions as the Cereblon-binding moiety in a PROTAC.

The general mechanism of action for pomalidomide involves:

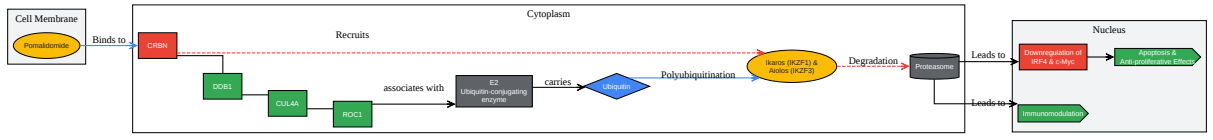
- Binding to Cereblon: Pomalidomide binds to CRBN, a substrate receptor for the Cullin 4-RING E3 ubiquitin ligase (CRL4-CRBN) complex.[3][4]
- Recruitment of Neo-substrates: This binding event alters the substrate specificity of the E3 ligase, leading to the recruitment of "neo-substrate" proteins that would not typically be targeted. Key neo-substrates include the lymphoid transcription factors Ikaros (IKZF1) and Aiolos (IKZF3).[2][3][5]
- Ubiquitination and Degradation: The recruited neo-substrates are then polyubiquitinated by the E3 ligase complex, marking them for degradation by the 26S proteasome.[2][6]
- Downstream Effects: The degradation of Ikaros and Aiolos leads to a cascade of downstream effects, including direct anti-proliferative and pro-apoptotic activity in cancer cells, as well as immunomodulatory effects on the tumor microenvironment.[3][5][6]

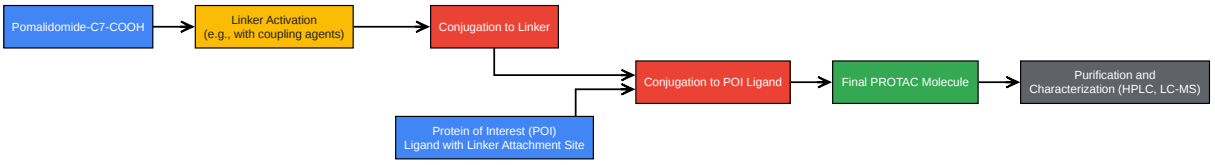
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In the context of a PROTAC, the **Pomalidomide-C7-COOH** component serves to recruit the CRBN E3 ligase to a specific protein of interest (POI) targeted by the other end of the PROTAC molecule, thereby inducing the POI's degradation.

Signaling Pathway

The following diagram illustrates the signaling pathway initiated by the binding of a pomalidomide-based molecule to Cereblon.





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